

LDN-209929 dihydrochloride long-term storage conditions

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Compound of Interest

Compound Name: LDN-209929 dihydrochloride

Cat. No.: B608505

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Technical Support Center: LDN-209929 Dihydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **LDN-209929 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **LDN-209929 dihydrochloride**?

A1: Proper storage of **LDN-209929 dihydrochloride** is crucial to maintain its stability and activity. For the solid form, it is recommended to store it at 4°C in a sealed container, protected from moisture. For stock solutions, storage at -80°C is recommended for up to 6 months, and at -20°C for up to 1 month.^[1] Stock solutions should also be stored in sealed containers and protected from moisture.^[1]

Q2: What is the mechanism of action of **LDN-209929 dihydrochloride**?

A2: LDN-209929 is a potent and selective inhibitor of Haspin kinase.^[1] Haspin is a serine/threonine kinase that plays a critical role in mitosis by phosphorylating histone H3 at threonine 3 (H3T3). This phosphorylation event is essential for the proper alignment and

segregation of chromosomes during cell division. By inhibiting Haspin, LDN-209929 disrupts this process, leading to mitotic arrest and potentially cell death in rapidly dividing cells.

Q3: In which solvents is **LDN-209929 dihydrochloride** soluble?

A3: **LDN-209929 dihydrochloride** is soluble in DMSO. One supplier suggests a solubility of up to 33.33 mg/mL (82.14 mM) in DMSO, which may require ultrasonication and warming to 60°C to fully dissolve.^[1] It is important to use newly opened, non-hygroscopic DMSO, as absorbed moisture can significantly impact the solubility of the product.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Aqueous Buffer	Low aqueous solubility of the compound.	For in vivo studies or cell-based assays requiring low DMSO concentrations, a co-solvent system may be necessary. A suggested formulation involves preparing a stock solution in DMSO and then diluting it in a vehicle containing PEG300, Tween-80, and saline. ^[1] Always perform a small-scale test to ensure compatibility with your specific experimental conditions.
Inconsistent or Lower-Than-Expected Activity	<ul style="list-style-type: none">- Compound degradation due to improper storage.- Repeated freeze-thaw cycles of the stock solution.- Inaccurate concentration of the stock solution.	<ul style="list-style-type: none">- Ensure the compound is stored according to the recommendations (see FAQ A1).- Aliquot the stock solution into smaller, single-use vials to avoid multiple freeze-thaw cycles.- Re-dissolve a fresh vial of the solid compound to prepare a new stock solution and verify its concentration.
Difficulty Dissolving the Compound in DMSO	<ul style="list-style-type: none">- Use of hygroscopic (wet) DMSO.- Insufficient mixing or heating.	<ul style="list-style-type: none">- Use a fresh, unopened bottle of anhydrous, high-purity DMSO.^[1]- Briefly sonicate the solution in a water bath and/or warm it to 60°C to aid dissolution.^[1]- Visually inspect to ensure no particulates are present before use.

Quantitative Data Summary

Table 1: Recommended Long-Term Storage Conditions for **LDN-209929 Dihydrochloride**

Form	Temperature	Duration	Storage Conditions
Solid	4°C	Not specified	Sealed container, away from moisture. [1]
Stock Solution	-80°C	Up to 6 months	Sealed container, away from moisture. [1]
Stock Solution	-20°C	Up to 1 month	Sealed container, away from moisture. [1]

Experimental Protocols

Protocol: Cell-Based Assay for Haspin Inhibition

This protocol provides a general workflow for assessing the activity of **LDN-209929 dihydrochloride** in a cell-based assay by measuring the phosphorylation of its downstream target, histone H3.

1. Cell Culture and Seeding:

- Culture a suitable cell line (e.g., HeLa, U2OS) in the recommended growth medium.
- Seed the cells into 96-well plates at a density that will ensure they are in the exponential growth phase at the time of treatment.

2. Compound Preparation and Treatment:

- Prepare a stock solution of **LDN-209929 dihydrochloride** in anhydrous DMSO (e.g., 10 mM).
- Serially dilute the stock solution in culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (typically <0.5%).
- Add the diluted compound to the cells and incubate for a duration relevant to the cell cycle of your chosen cell line (e.g., 24-48 hours). Include a vehicle control (medium with the same

final DMSO concentration).

3. Cell Lysis and Protein Quantification:

- After incubation, wash the cells with ice-cold PBS.
- Lyse the cells using a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.
- Determine the protein concentration of each lysate using a standard method (e.g., BCA assay) to ensure equal protein loading for subsequent analysis.

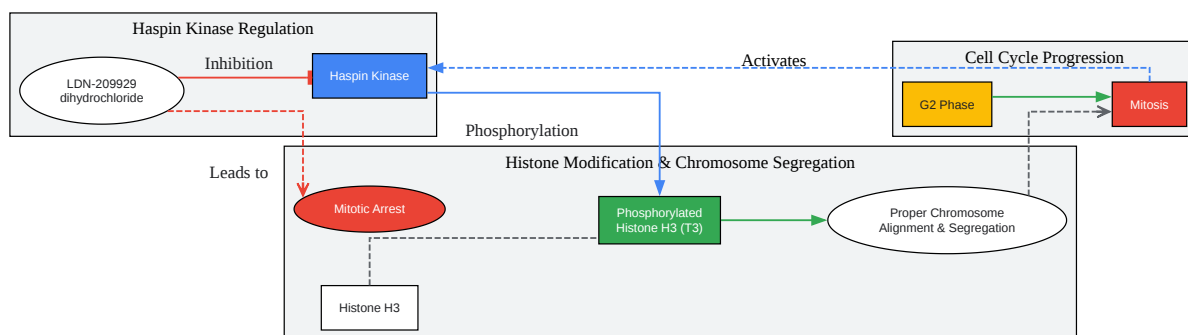
4. Western Blotting:

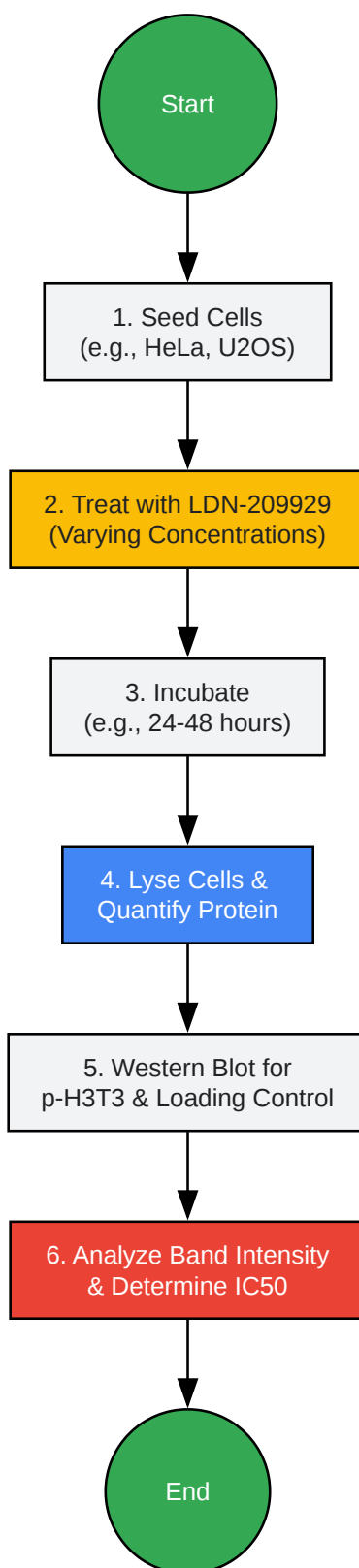
- Separate the protein lysates by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST).
- Incubate the membrane with a primary antibody specific for phosphorylated histone H3 at threonine 3 (p-H3T3).
- As a loading control, also probe for total histone H3 or a housekeeping protein (e.g., GAPDH, β -actin).
- Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.

5. Data Analysis:

- Quantify the band intensities for p-H3T3 and the loading control.
- Normalize the p-H3T3 signal to the loading control signal.
- Plot the normalized p-H3T3 levels against the concentration of **LDN-209929 dihydrochloride** to determine the IC₅₀ value.

Visualizations





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References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com